

Application Notes and Protocols: Iron(III) p-Toluenesulfonate in the Synthesis of Dihydropyrimidinones

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Compound of Interest

Compound Name: *Iron(III) p-toluenesulfonate*

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Introduction

The Biginelli reaction, a one-pot three-component synthesis, is a cornerstone in heterocyclic chemistry for the generation of 3,4-dihydropyrimidin-2(1H)-ones (DHPMs) and their thio-analogs.^{[1][2]} These scaffolds are of significant interest in medicinal chemistry and drug development due to their diverse pharmacological activities.^{[1][2]} Traditionally, this reaction is catalyzed by Brønsted or Lewis acids. However, many conventional catalysts are often corrosive, toxic, and require harsh reaction conditions.^{[1][2]}

Iron(III) p-toluenesulfonate, also known as iron(III) tosylate or Fe(OTs)₃, has emerged as a highly effective, environmentally friendly, and economically viable catalyst for the Biginelli reaction.^{[1][3]} Its low cost, low toxicity, and ease of handling make it an attractive alternative to conventional catalysts.^{[1][3]} This document provides detailed application notes and protocols for the use of **iron(III) p-toluenesulfonate** in the synthesis of dihydropyrimidinones.

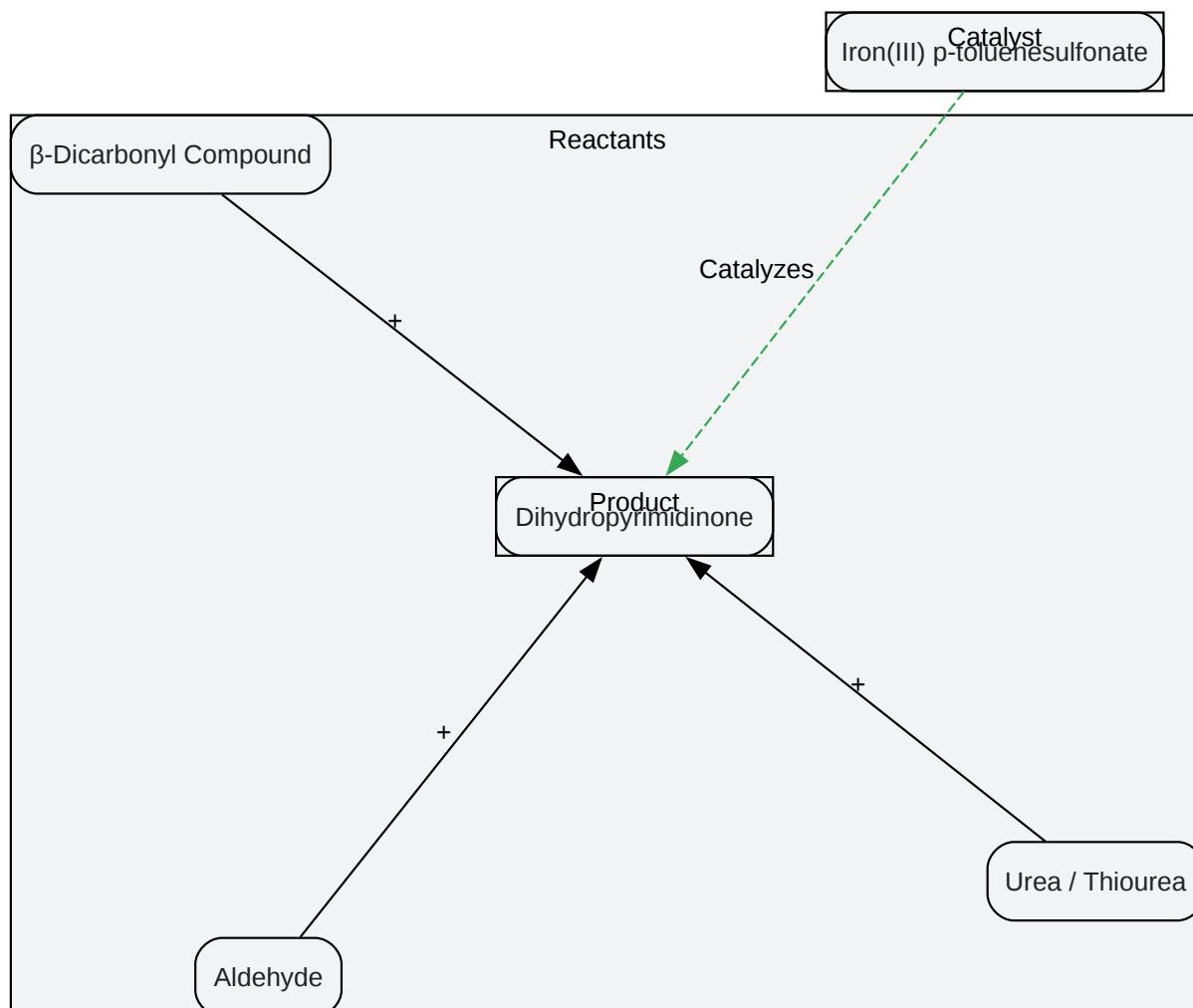
Advantages of Iron(III) p-Toluenesulfonate as a Catalyst

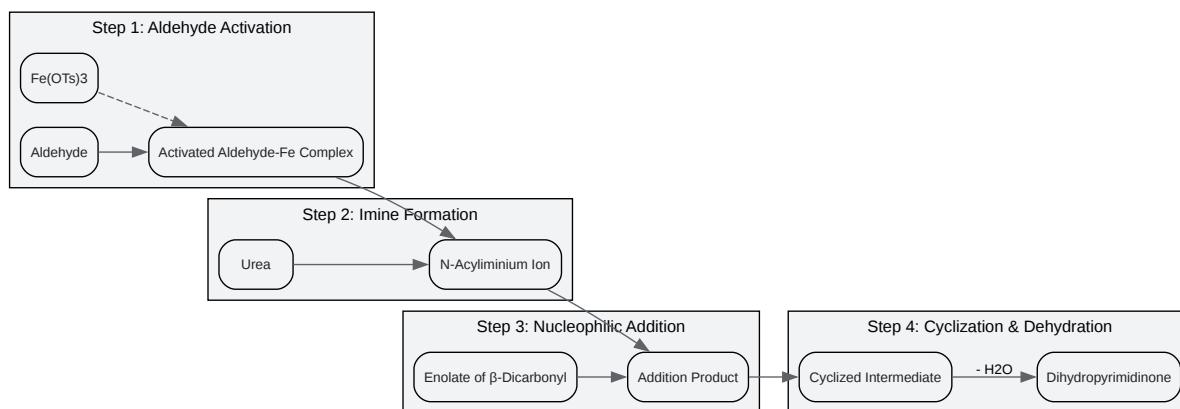
The use of **iron(III) p-toluenesulfonate** in the Biginelli reaction offers several distinct advantages:

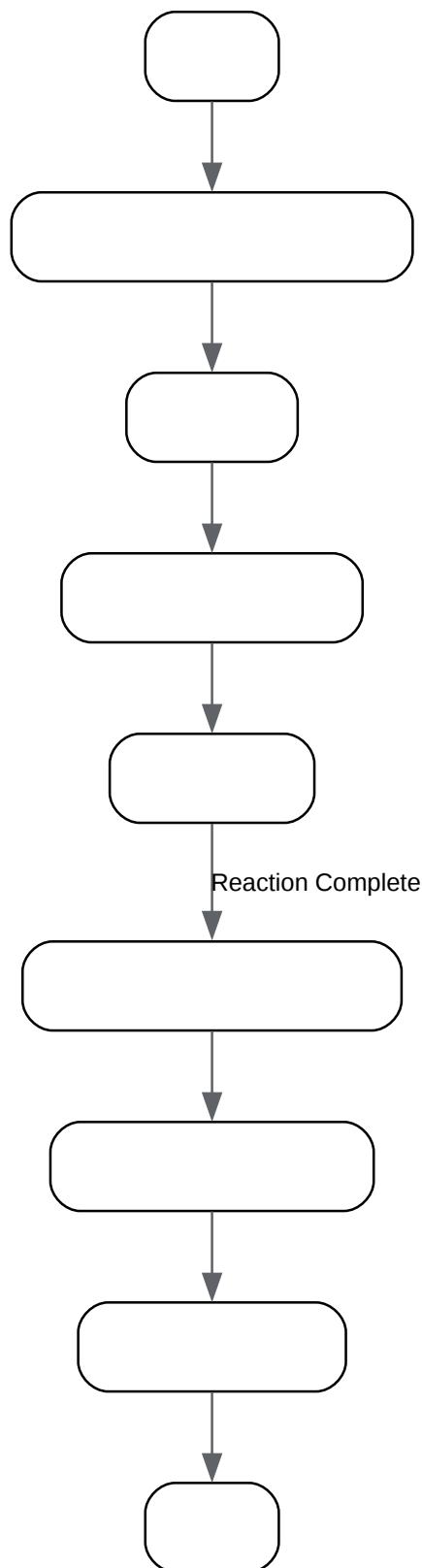
- Cost-Effective and Readily Available: **Iron(III) p-toluenesulfonate** is an inexpensive and commercially available catalyst.[3]
- Low Toxicity and Environmental Safety: Compared to many other Lewis acids, it exhibits low toxicity, contributing to greener and safer chemical processes.[1]
- Ease of Handling: It is a stable solid that is easy to handle and store.[1][3]
- High Catalytic Activity: It efficiently catalyzes the Biginelli reaction, leading to high yields of the desired products.
- Mild Reaction Conditions: The reaction can often be carried out under relatively mild conditions.[3]
- Green Chemistry: The methodology can be designed to avoid aqueous work-ups, thereby minimizing the generation of large volumes of aqueous waste.[2]

Reaction Scheme

The general reaction for the synthesis of dihydropyrimidinones using **iron(III) p-toluenesulfonate** is a one-pot condensation of an aldehyde, a β -dicarbonyl compound (such as ethyl acetoacetate), and urea or thiourea.





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